Technical Support Center: Isobaric Interferences in Mass Spectrometry

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Compound of Interest

Compound Name:	*1,3,8-Trimethylnaphthalene*
CAS No.:	*17057-91-9*
Cat. No.:	*B091423*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding isobaric interferences in mass spectrometry. It is designed for researchers, scientists, and drug development professionals to help identify, troubleshoot, and resolve common issues encountered during their experiments.

Troubleshooting Guide

This guide provides systematic approaches to diagnose and resolve unexpectedly high signals or analytical inaccuracies that may be caused by isobaric interferences.

Problem: An unexpectedly high signal is observed for my analyte of interest.

This is a common symptom of isobaric interference, where an ion of a different element or molecule has the same nominal mass-to-charge ratio (m/z) as the analyte, leading to an artificially inflated signal.

Troubleshooting Workflow

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The following diagram outlines a logical workflow to identify the source of the high signal and determine the appropriate corrective action.

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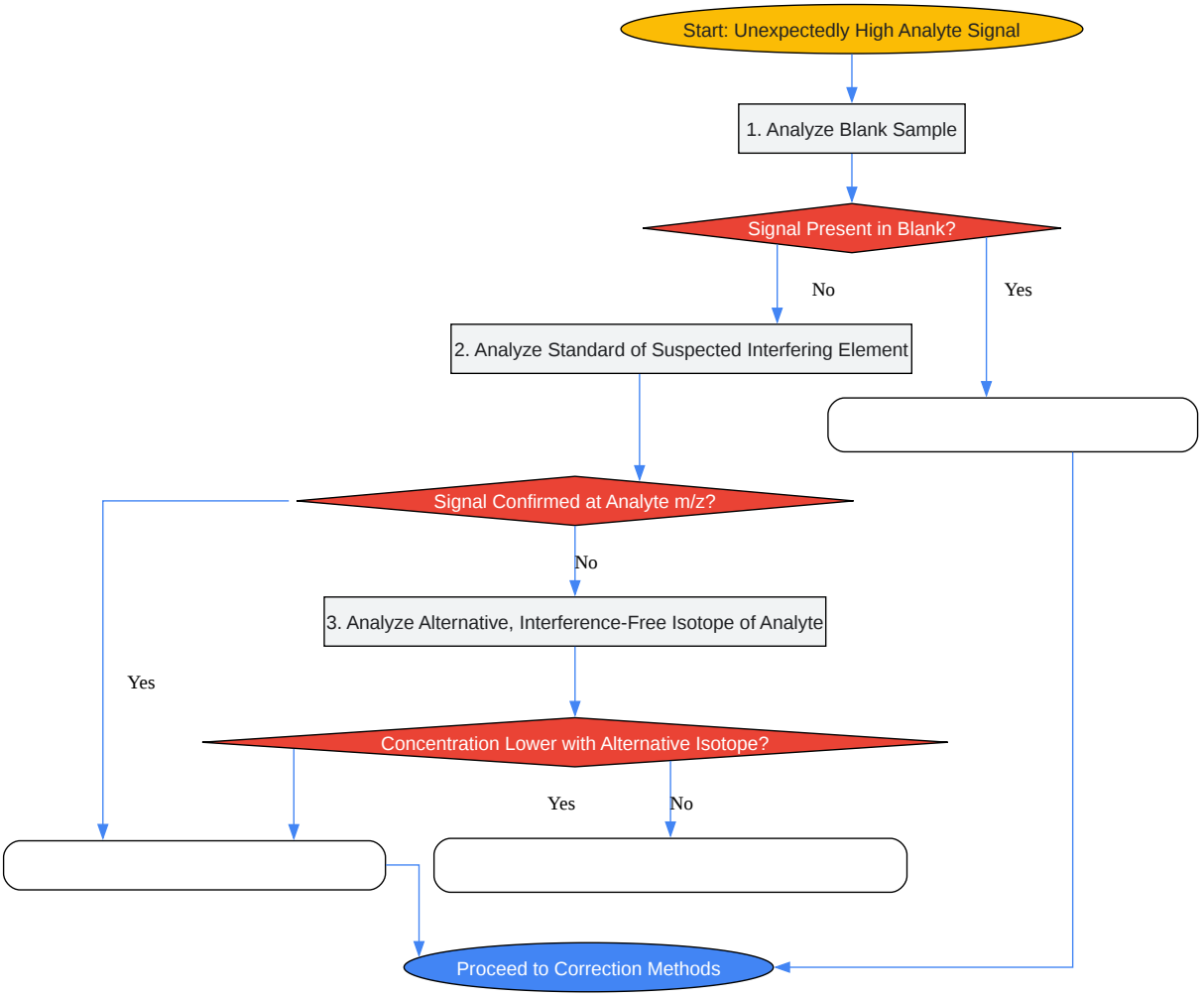

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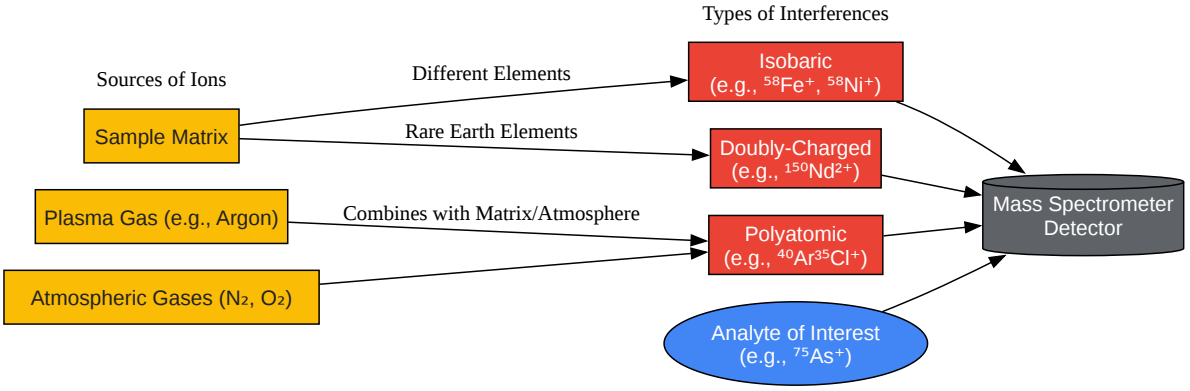

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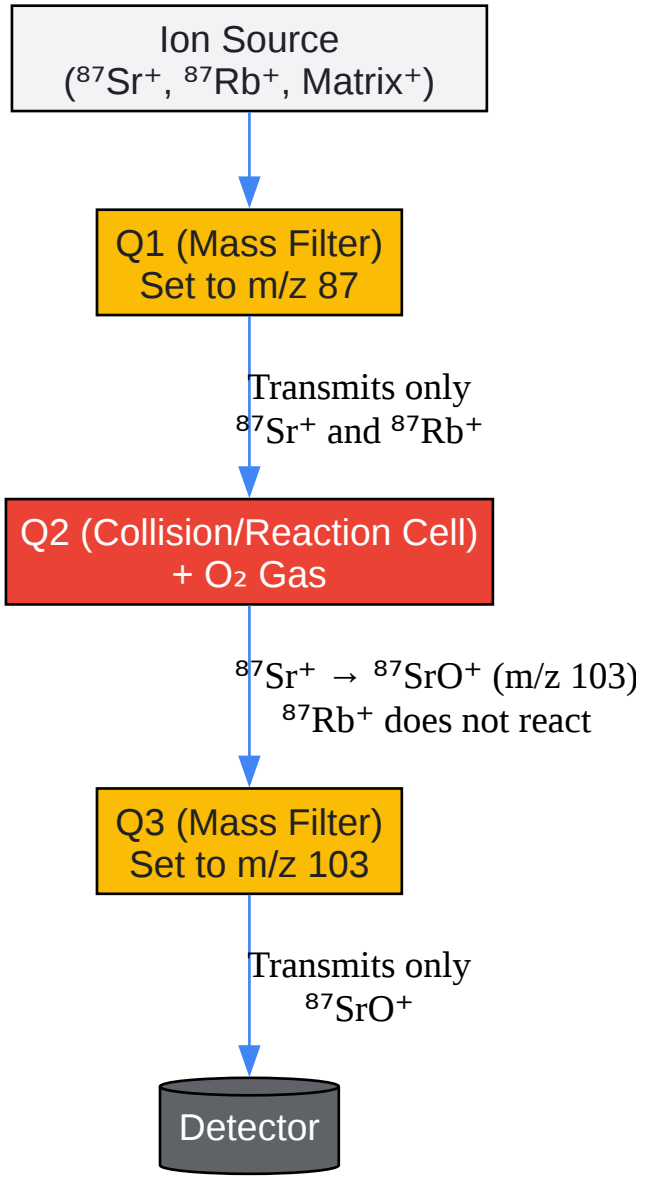

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